

An In-depth Technical Guide to (Bromomethyl)trimethylsilane

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Compound of Interest

Compound Name: (Bromomethyl)trimethylsilane

Cat. No.: B098641

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(Bromomethyl)trimethylsilane, with the CAS number 18243-41-9, is a versatile organosilicon compound widely utilized in organic synthesis.^[1] This guide provides a comprehensive overview of its physicochemical properties, reactivity, and handling protocols, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

(Bromomethyl)trimethylsilane is a colorless to almost colorless, clear liquid.^[1] It is characterized by the presence of a bromomethyl group attached to a trimethylsilyl moiety, making it a valuable reagent for introducing the trimethylsilylmethyl group in various chemical transformations.^[1] The key quantitative physicochemical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₄ H ₁₁ BrSi
Molecular Weight	167.12 g/mol
Density	1.17 g/mL at 25 °C (lit.)
Boiling Point	115.5 °C at 742 mmHg (lit.)
Refractive Index	n ₂₀ /D 1.444 (lit.)
Flash Point	16 °C (60.8 °F) - closed cup
Solubility	Soluble in organic solvents such as ether and benzene; insoluble in water.[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **(Bromomethyl)trimethylsilane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR and ¹³C NMR spectra are available for this compound.[2][3][4] The solvent typically used for NMR analysis is deuterated chloroform (CDCl₃).[3][4]
- Infrared (IR) Spectroscopy:
 - IR spectra are available, typically recorded from a liquid film.[1]
- Mass Spectrometry (MS):
 - Mass spectral data is also available for the characterization of this compound.[1]

Reactivity and Applications

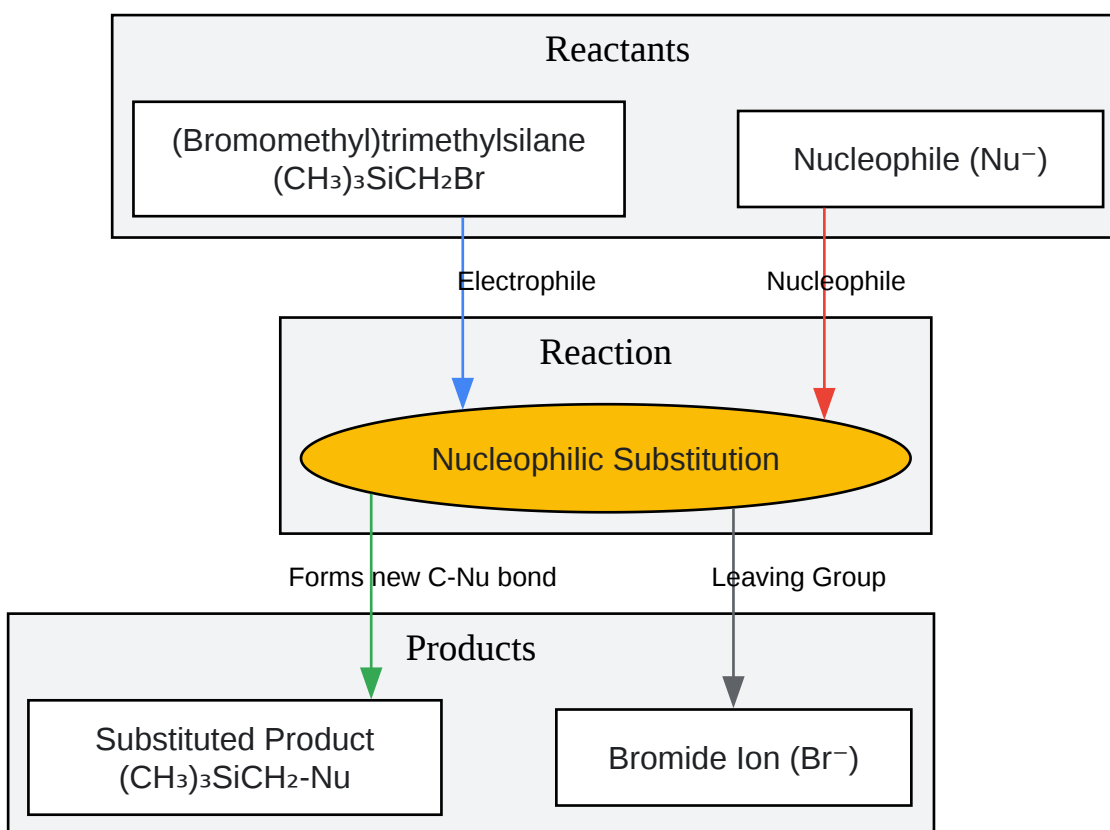
(Bromomethyl)trimethylsilane is a key reagent in organic chemistry, primarily utilized for:

- Introduction of the Trimethylsilylmethyl Group: It serves as a precursor for introducing the (trimethylsilyl)methyl moiety into various organic molecules through nucleophilic substitution

reactions, where the bromine atom is displaced.[1]

- Synthesis of Organosilicon Compounds: It is a fundamental building block in silicon chemistry for the synthesis of more complex organosilicon compounds.[1]
- Protecting Group Chemistry: The trimethylsilyl group can be used as a protecting group for functional groups like hydroxyls.[1][5]

The general reactivity of **(Bromomethyl)trimethylsilane** is depicted in the following workflow:



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A diagram illustrating the general nucleophilic substitution reaction of **(Bromomethyl)trimethylsilane**.

Safety and Handling

(Bromomethyl)trimethylsilane is classified as a hazardous substance and requires careful handling.

- GHS Hazard Statements: H225 (Highly flammable liquid and vapor) and H314 (Causes severe skin burns and eye damage).[6]
- Precautionary Statements: It is crucial to keep the compound away from heat, sparks, open flames, and other ignition sources (P210).[1][6] Use in a well-ventilated area is necessary.[7] Handlers must wear protective gloves, clothing, eye protection, and face protection (P280).[6] In case of skin or eye contact, immediate and thorough rinsing is required.[6]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.[6] It is also noted to be moisture-sensitive.[5][7]

Experimental Methodologies

The determination of the physicochemical properties of **(Bromomethyl)trimethylsilane** follows standard laboratory protocols.

- Boiling Point Determination: The boiling point is typically determined by distillation at a specific pressure. The observed temperature at which the liquid boils and condenses is recorded as the boiling point.
- Density Measurement: Density is measured using a pycnometer or a density meter at a specified temperature, usually 25 °C. It is calculated as the mass of the substance divided by its volume.
- Refractive Index Measurement: The refractive index is determined using a refractometer, which measures the extent to which light is bent when it passes through the liquid. This is a characteristic property that is also indicative of purity.
- Spectroscopic Analysis:
 - NMR: A sample is dissolved in a deuterated solvent, and the spectrum is recorded on an NMR spectrometer. Chemical shifts, coupling constants, and integration values provide information about the molecular structure.
 - IR: A thin film of the liquid is placed between salt plates, and the IR spectrum is recorded to identify functional groups based on their vibrational frequencies.

- MS: The sample is ionized, and the mass-to-charge ratio of the resulting ions is measured to determine the molecular weight and fragmentation pattern.

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